

5,5-Dimethyl-2-hexanol chemical structure and properties

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Compound of Interest

Compound Name: *5,5-Dimethyl-2-hexanol*

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An In-depth Technical Guide to 5,5-Dimethyl-2-hexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and reactive characteristics of **5,5-Dimethyl-2-hexanol**. The information is intended for use in research, chemical synthesis, and drug development applications where a thorough understanding of this secondary alcohol is required.

Chemical Structure and Identification

5,5-Dimethyl-2-hexanol is a branched-chain aliphatic alcohol. Its structure consists of a hexane backbone with a hydroxyl group (-OH) at the second carbon position and two methyl groups at the fifth carbon position. This structure results in a chiral center at the carbon atom bonded to the hydroxyl group.

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fontcolor="#202124"]; C6 [label="CH₃", pos="7.5,0.75!", fontcolor="#202124"]; C7 [label="CH₃", pos="6,-1.5!", fontcolor="#202124"]; O [label="OH", pos="1.5,2.25!", fontcolor="#EA4335"];

// Bond edges edge [color="#202124"]; C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C5 -- C7; C2 -- O; } Figure 1: Chemical structure of **5,5-Dimethyl-2-hexanol**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	5,5-dimethylhexan-2-ol
CAS Number	31841-77-7
Molecular Formula	C ₈ H ₁₈ O
Molecular Weight	130.23 g/mol
InChI	InChI=1S/C8H18O/c1-7(9)5-6-8(2,3)4/h7,9H,5-6H2,1-4H3
InChIKey	NMSUCVXVCHZTEH-UHFFFAOYSA-N
SMILES	CC(O)CCC(C)(C)C

Physicochemical Properties

The physical and chemical properties of **5,5-Dimethyl-2-hexanol** are summarized in the table below. These properties are crucial for handling, storage, and application in various experimental setups.

Table 2: Physicochemical Properties of **5,5-Dimethyl-2-hexanol**

Property	Value	Reference(s)
Boiling Point	166 °C	[1]
Refractive Index (n _D ²⁰)	1.421	[1]
Molecular Weight	130.2279 g/mol	[2]
XLogP3-AA	2.4	[3]
Topological Polar Surface Area	20.2 Å ²	[3]
Complexity	71.1	[3]

Note: Some physical properties, such as melting point and density, are not readily available for **5,5-Dimethyl-2-hexanol** specifically and may be comparable to its isomers.

Spectroscopic Data (Predicted)

While experimental spectra are available through databases, this section provides predicted data based on the chemical structure, which is useful for preliminary identification.

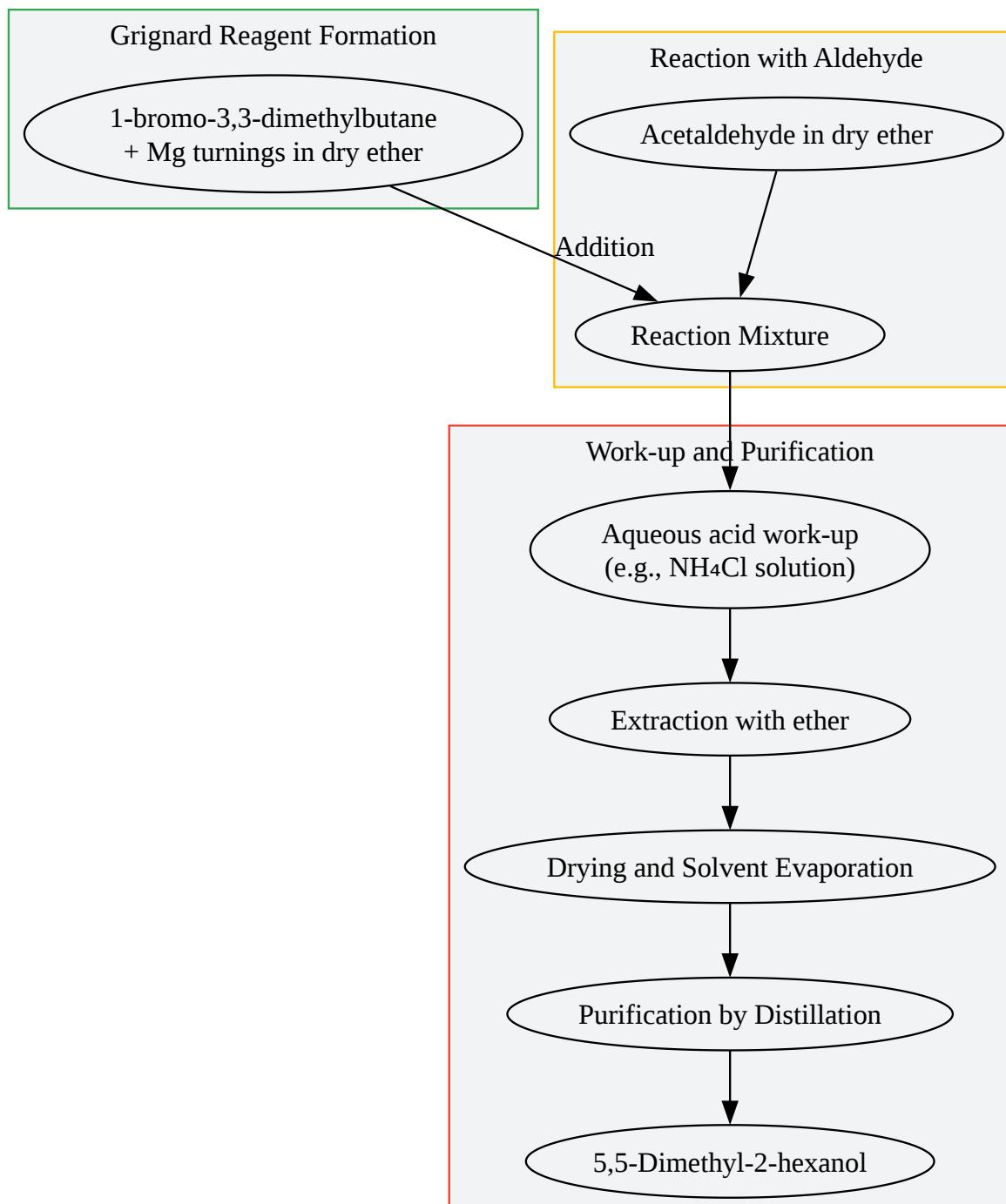
Table 3: Predicted Spectroscopic Data for **5,5-Dimethyl-2-hexanol**

Spectroscopy Type	Predicted Peaks/Signals
¹ H NMR (CDCl ₃)	δ ~3.8 ppm (m, 1H, CH-OH), δ ~1.4-1.6 ppm (m, 2H, CH ₂), δ ~1.2-1.4 ppm (m, 2H, CH ₂), δ ~1.1 ppm (d, 3H, CH ₃ -CH), δ ~0.9 ppm (s, 9H, C(CH ₃) ₃)
¹³ C NMR (CDCl ₃)	δ ~68 ppm (CH-OH), δ ~40 ppm (CH ₂), δ ~31 ppm (C(CH ₃) ₃), δ ~30 ppm (CH ₃), δ ~24 ppm (CH ₂), δ ~23 ppm (CH ₃ -CH)
IR Spectroscopy	~3350 cm ⁻¹ (broad, O-H stretch), ~2960 cm ⁻¹ (strong, C-H stretch), ~1470 cm ⁻¹ (C-H bend), ~1100 cm ⁻¹ (C-O stretch)
Mass Spectrometry	Molecular Ion (M ⁺): m/z 130. Common fragments: m/z 115 (M-15, loss of CH ₃), m/z 112 (M-18, loss of H ₂ O), m/z 73 (cleavage at C2-C3), m/z 57 (tert-butyl cation), m/z 45 (CH ₃ CHOH ⁺). ^[4] ^[5] The molecular ion peak is expected to be of low intensity or absent. ^[6] ^[7]

Experimental Protocols

The following sections detail generalized experimental protocols that are applicable to **5,5-Dimethyl-2-hexanol** for its synthesis, analysis, and common reactions.

This protocol describes a plausible synthesis route for **5,5-Dimethyl-2-hexanol** starting from 1-bromo-3,3-dimethylbutane and acetaldehyde.^[8]^[9]^[10]



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Methodology:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, add magnesium turnings. A solution of 1-bromo-3,3-dimethylbutane in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is gently refluxed until the magnesium is consumed.
- Reaction with Acetaldehyde: The Grignard reagent is cooled in an ice bath, and a solution of acetaldehyde in anhydrous diethyl ether is added dropwise with stirring. The reaction is allowed to proceed at room temperature for a few hours.
- Work-up: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by fractional distillation.

Secondary alcohols can be oxidized to ketones using various oxidizing agents. A common laboratory-scale method involves the use of pyridinium chlorochromate (PCC).

Methodology:

- A solution of **5,5-Dimethyl-2-hexanol** in dichloromethane is added to a suspension of PCC in dichloromethane.
- The mixture is stirred at room temperature and the reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered through a pad of silica gel to remove the chromium salts.
- The solvent is evaporated to yield the crude 5,5-Dimethyl-2-hexanone, which can be further purified by distillation or chromatography.

The esterification of **5,5-Dimethyl-2-hexanol** with a carboxylic acid, such as acetic acid, can be achieved through Fischer esterification, which is an acid-catalyzed equilibrium reaction.[\[11\]](#) [\[12\]](#)[\[13\]](#)

Methodology:

- **5,5-Dimethyl-2-hexanol** is mixed with an excess of acetic acid and a catalytic amount of a strong acid (e.g., sulfuric acid).
- The mixture is heated to reflux. To drive the equilibrium towards the product, water can be removed using a Dean-Stark apparatus.
- After the reaction is complete, the mixture is cooled, and the excess acid is neutralized with a base (e.g., sodium bicarbonate solution).
- The ester is extracted with an organic solvent, washed, dried, and purified by distillation.

Nuclear Magnetic Resonance (NMR) Spectroscopy:[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Sample Preparation: Dissolve 5-20 mg of **5,5-Dimethyl-2-hexanol** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Acquisition: Acquire ^1H and ^{13}C NMR spectra on a suitable NMR spectrometer. A D_2O shake can be performed to confirm the hydroxyl proton signal.[\[15\]](#)

Infrared (IR) Spectroscopy:[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Sample Preparation: For a liquid sample, a spectrum can be obtained as a neat thin film between two salt plates (e.g., NaCl) or by using an Attenuated Total Reflectance (ATR) accessory.
- Acquisition: Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS):[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[22\]](#)[\[23\]](#)

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct injection or through a gas chromatograph (GC-MS) for separation from impurities.
- Ionization: Electron Impact (EI) is a common ionization method for this type of molecule.

- Analysis: The resulting mass spectrum will show the molecular ion (if stable enough) and a characteristic fragmentation pattern.

Biological Activity and Signaling Pathways

There is currently no significant scientific literature available to suggest that **5,5-Dimethyl-2-hexanol** is involved in any specific biological signaling pathways or possesses notable pharmacological activity. Its primary relevance in a drug development context would be as a synthetic intermediate or a starting material for the synthesis of more complex, biologically active molecules.

Safety Information

While a specific safety data sheet (SDS) for **5,5-Dimethyl-2-hexanol** is not readily available, it should be handled with the standard precautions for a flammable liquid alcohol. It is expected to be an irritant to the skin and eyes. Appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Disclaimer: This document is intended for informational purposes for qualified professionals. The experimental protocols are generalized and may require optimization. All laboratory work should be conducted with appropriate safety precautions.

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